

Application of XAP044 in electrophysiological recordings.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: XAP044

Cat. No.: B1684232

[Get Quote](#)

Application of XAP044 in Electrophysiological Recordings

For Researchers, Scientists, and Drug Development Professionals

Introduction

XAP044 is a potent and selective antagonist of the metabotropic glutamate receptor subtype 7 (mGlu7).[1][2] As a presynaptic regulator of neurotransmission, mGlu7 is a key target in the central nervous system for therapeutic development in areas such as anxiety, depression, and stress-related disorders.[1][3] **XAP044** exhibits a novel mechanism of action, binding to the extracellular Venus flytrap domain (VFTD) of the mGlu7 receptor, in contrast to other allosteric modulators that target the transmembrane domain.[1] This brain-penetrant compound has demonstrated anti-stress, antidepressant-, and anxiolytic-like efficacy in rodent models. These application notes provide detailed information and protocols for the use of **XAP044** in electrophysiological studies.

Data Presentation

Physicochemical and Pharmacological Properties of XAP044

Property	Value	Reference
Chemical Name	7-Hydroxy-3-(4-iodophenoxy)-4H-1-benzopyran-4-one	
Molecular Weight	380.13 g/mol	
Purity	≥98% (HPLC)	
Solubility	Soluble to 100 mM in DMSO and to 20 mM in ethanol	Tocris Bioscience
Storage	Store at -20°C	Tocris Bioscience
CAS Number	196928-50-4	

In Vitro Electrophysiological Data

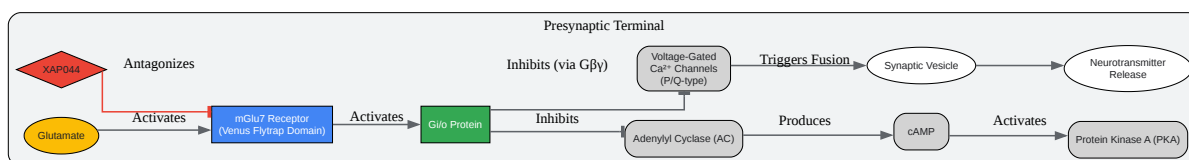
Parameter	Experimental Model	Effect of XAP044	Reference
IC ₅₀ for LTP Inhibition	Lateral Amygdala Brain Slices (mice)	88 nM	
IC ₅₀ (Functional Assays)	Recombinant Cell Lines	1-4 μM (assay dependent)	
Long-Term Potentiation (LTP)	Lateral Amygdala Brain Slices (mGlu7 deficient mice)	No effect	

In Vivo Administration Data

Dosing Regimen	Animal Model	Application	Observed Effect	Reference
1 μM, 10 μM, 100 μM (chronic i.c.v.)	Mice (Chronic Subordinate Colony Housing)	Anxiety and Stress	Dose-dependent amelioration of HPA axis dysfunction and innate anxiety.	

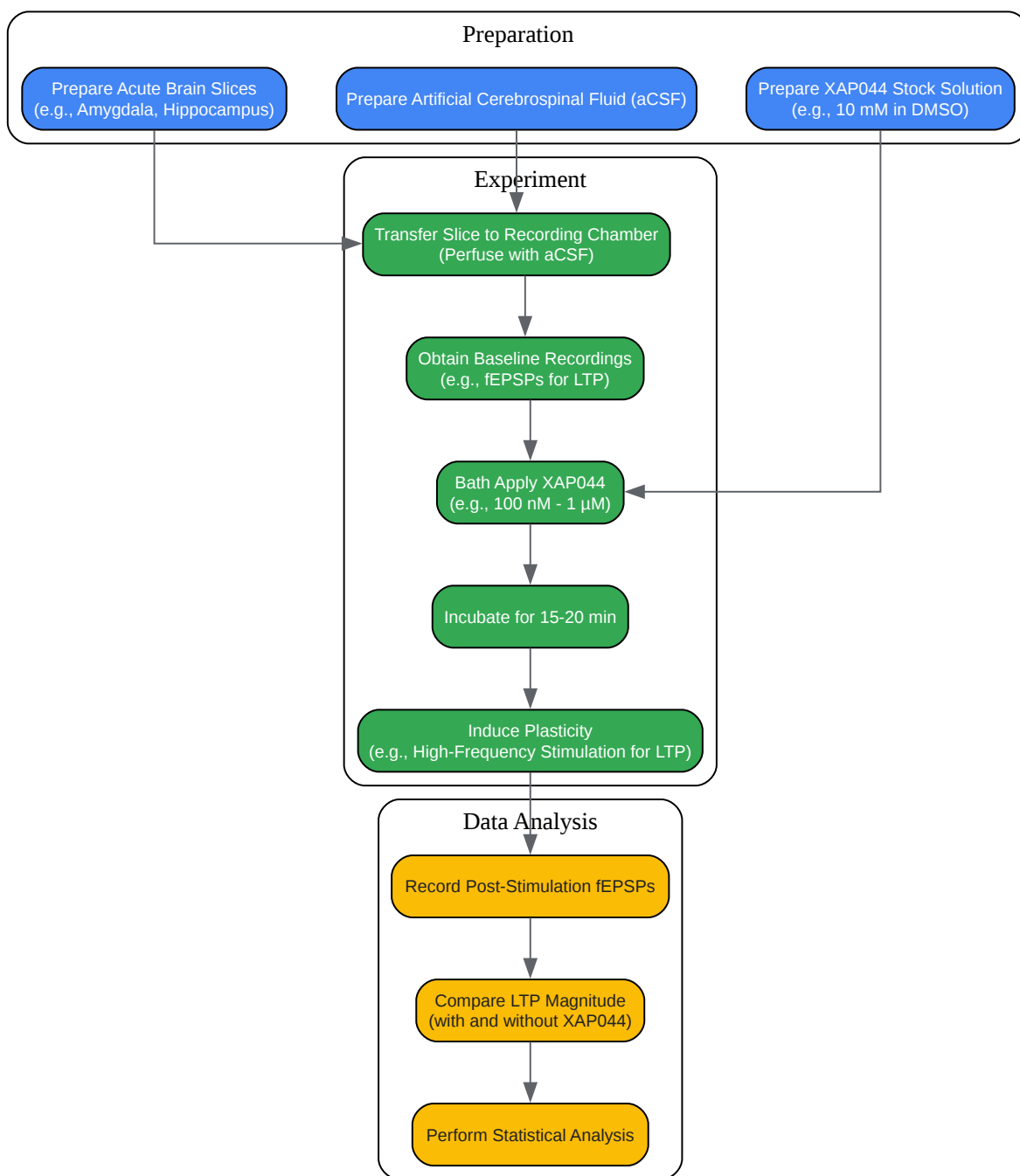
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathway of the mGlu7 receptor and a typical experimental workflow for utilizing **XAP044** in brain slice electrophysiology.



[Click to download full resolution via product page](#)

Caption: Signaling pathway of the mGlu7 receptor and the antagonistic action of **XAP044**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Blocking metabotropic glutamate receptor subtype 7 (mGlu7) via the Venus flytrap domain (VFTD) inhibits amygdala plasticity, stress, and anxiety-related behavior - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. XAP 044 | Glutamate (Metabotropic) Group III Receptors | Tocris Bioscience [tocris.com]
- 3. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application of XAP044 in electrophysiological recordings.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684232#application-of-xap044-in-electrophysiological-recordings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com